

Navigating the Safe Disposal of DiBAC4(3): A Comprehensive Guide

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Compound of Interest

Compound Name:	DiBAC4(3)
CAS No.:	110425-49-5
Cat. No.:	B218353

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For researchers, scientists, and drug development professionals utilizing **DiBAC4(3)**, a voltage-sensitive fluorescent dye, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential information, operational procedures, and safety protocols for the appropriate handling and disposal of **DiBAC4(3)** [Bis-(1,3-dibutylbarbituric acid)trimethine oxonol].

Chemical and Safety Data Overview

A thorough understanding of **DiBAC4(3)**'s properties is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
CAS Number	70363-83-6	[1][2]
Molecular Formula	C ₂₇ H ₄₀ N ₄ O ₆	[3]
Molecular Weight	516.6 g/mol	[3]
Appearance	Reddish orange to red powder/solid	[4][5]
Solubility	Soluble in DMSO (~15 mg/ml), DMF (~10 mg/ml), and Ethanol (~5 mg/ml). Sparingly soluble in aqueous buffers.	[3][5]
Excitation Maximum (λ _{ex})	~490-493 nm	[3][6]
Emission Maximum (λ _{em})	~516-517 nm	[3][6]
Storage Temperature	-20°C, protect from light	[7][8]

Hazard Identification and Personal Protective Equipment (PPE)

According to available Safety Data Sheets (SDS), **DiBAC4(3)** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[2] However, it is recommended to handle all chemicals with caution.[1][7] The potential hazards have not been thoroughly investigated.[1][7] Therefore, adherence to standard laboratory safety practices is essential.

Personal Protective Equipment (PPE) required:

- Gloves: Wear appropriate chemical-resistant gloves.
- Protective Clothing: A standard laboratory coat is recommended.
- Eyewear: Safety glasses or goggles should be worn to protect from dust or splashes.[1]

Step-by-Step Disposal Protocol

The proper disposal of **DiBAC4(3)** and its containers must be conducted in accordance with official regulations. The following protocol provides a general guideline.

1. Disposal of Small Quantities:

- For very small residual amounts, disposal with household waste may be permissible, as suggested by some suppliers.^[2] However, it is crucial to first consult and comply with your institution's specific waste disposal policies and local regulations.

2. Disposal of Unused Product and Contaminated Materials:

- Unused **DiBAC4(3)** and any materials grossly contaminated with it (e.g., pipette tips, microfuge tubes) should be collected in a designated, sealed waste container.
- This container should be clearly labeled as "Chemical Waste" and include the name "**DiBAC4(3)**".
- The collected waste should then be disposed of through your institution's chemical waste management program.

3. Disposal of Empty Containers:

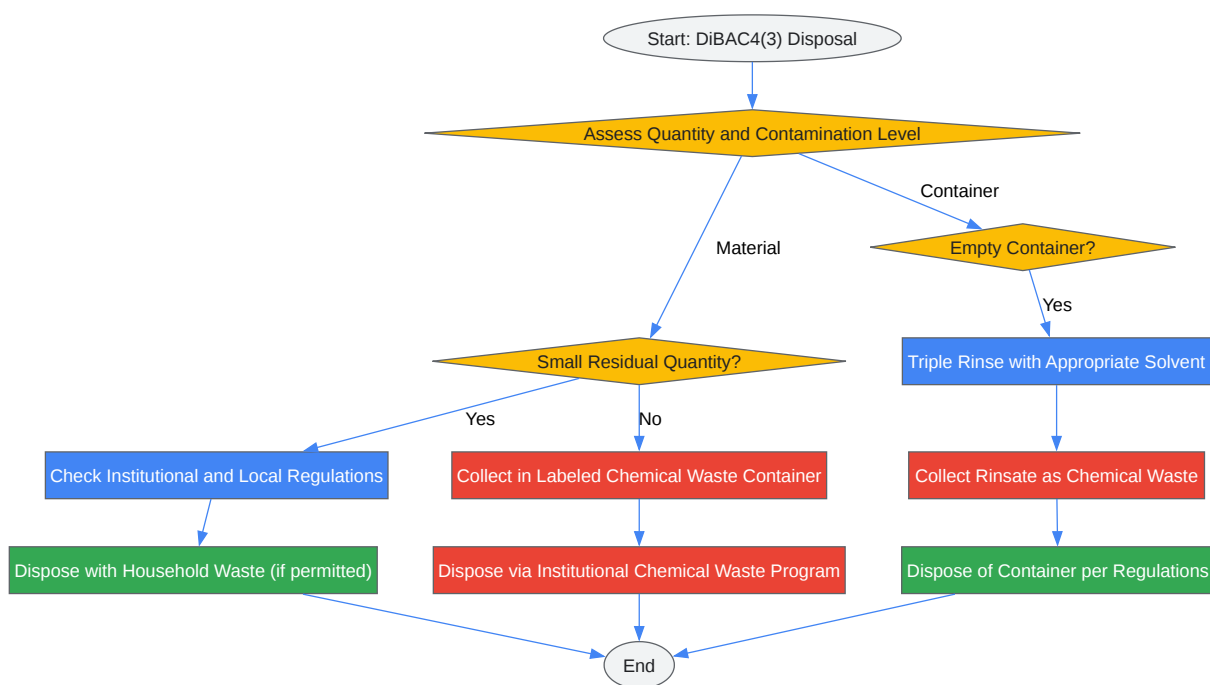
- Empty containers should be triple-rinsed with an appropriate solvent (e.g., ethanol or a solvent in which **DiBAC4(3)** is soluble).
- The rinsate should be collected and treated as chemical waste.
- After thorough rinsing, the uncleaned packaging should be disposed of according to official regulations.^[2] Consult your institution's guidelines for the disposal of chemically-contaminated containers.

4. Preventing Environmental Release:

- Under no circumstances should **DiBAC4(3)** or its solutions be disposed of down the drain.^[1] Preventing the entry of the product into sewer systems or surface and ground water is a critical environmental precaution.^[2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DiBAC4(3)**.



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Caption: **DiBAC4(3)** Disposal Decision Workflow.

By adhering to these guidelines and consulting with your institution's environmental health and safety office, you can ensure the safe and responsible disposal of **DiBAC4(3)**, fostering a secure laboratory environment.

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